

Bismuthiol I: A Technical Guide to its Solubility in Common Organic Solvents

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Compound of Interest

Compound Name: 1,3,4-Thiadiazole-2,5-dithiol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of Bismuthiol I (also known as 2,5-dimercapto-1,3,4-thiadiazole) in various common organic solvents. The information is intended to assist researchers, scientists, and professionals in drug development in understanding the dissolution characteristics of this compound, a critical parameter for its application in medicinal chemistry and analytical sciences.

Introduction to Bismuthiol I

Bismuthiol I is a heterocyclic organic compound with the molecular formula $C_2H_2N_2S_3$. It is recognized for its role as a chelating agent, particularly for heavy metals, and its potential applications in analytical chemistry and as a corrosion inhibitor. Its utility in various experimental and industrial settings is often dictated by its solubility in different solvent systems. Understanding these solubility parameters is paramount for designing and implementing effective experimental protocols, formulation strategies, and analytical methods.

Quantitative and Qualitative Solubility Data

While extensive quantitative solubility data for Bismuthiol I across a wide range of organic solvents is not readily available in published literature, the following table summarizes the existing qualitative and quantitative information.

Solvent	Solvent Type	Solubility	Temperature (°C)
Water	Polar Protic	20 g/L[1][2][3]	20
Methanol	Polar Protic	Soluble	Not Specified
Ethanol	Polar Protic	Slightly Soluble	Not Specified
Acetone	Polar Aprotic	Not Specified	Not Specified
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Not Specified	Not Specified
Dimethylformamide (DMF)	Polar Aprotic	Not Specified	Not Specified
Benzene	Non-polar	Insoluble	Not Specified
Chloroform	Non-polar	Insoluble	Not Specified

Note: The synthesis of Bismuthiol I derivatives in ethanol and dimethylformamide suggests at least partial solubility in these solvents[4].

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the equilibrium solubility of Bismuthiol I in an organic solvent, based on the widely accepted shake-flask method. This can be coupled with analytical techniques such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC) for quantification.

Materials and Equipment

- Bismuthiol I (solid)
- Selected organic solvent (analytical grade)
- Volumetric flasks
- Erlenmeyer flasks with stoppers
- Orbital shaker with temperature control

- Centrifuge
- Syringe filters (chemically compatible with the solvent)
- UV-Vis spectrophotometer or HPLC system
- Analytical balance

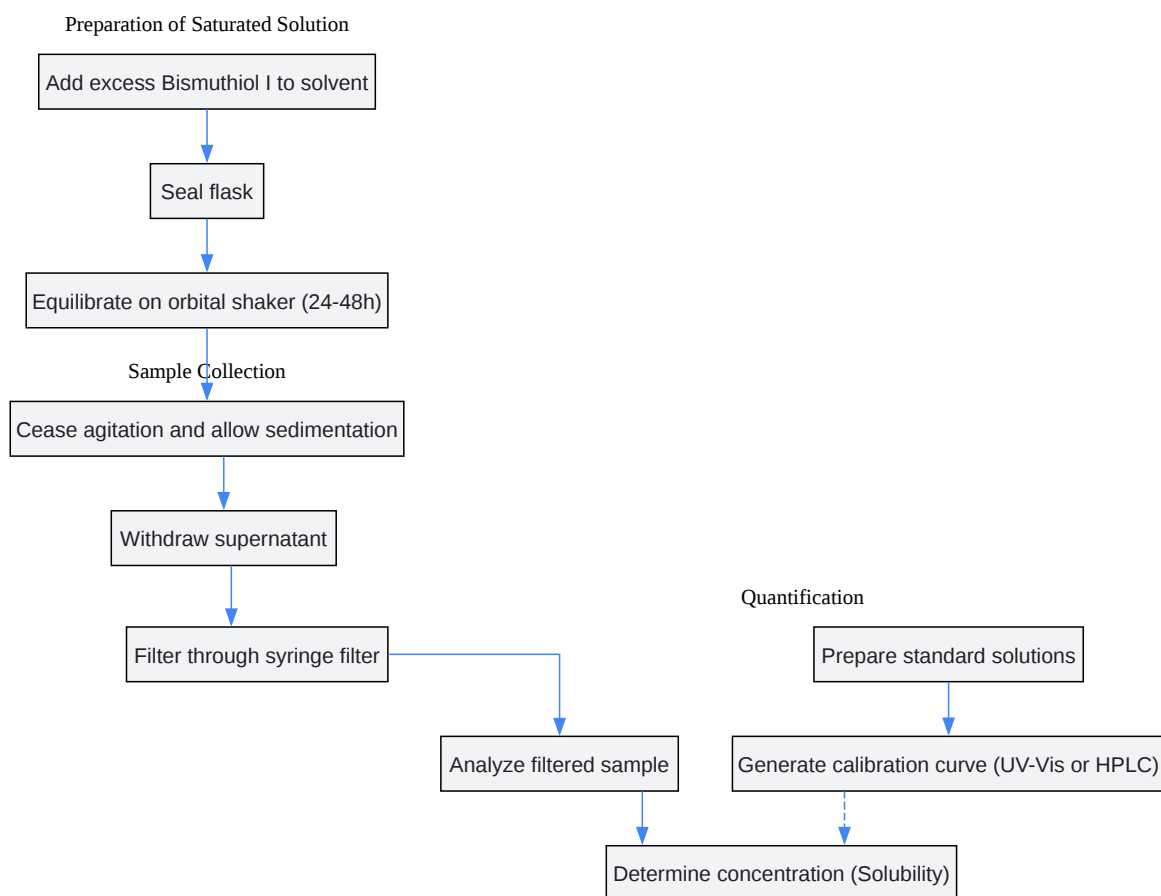
Procedure: Shake-Flask Method

- Preparation of Saturated Solution:
 - Add an excess amount of solid Bismuthiol I to an Erlenmeyer flask containing a known volume of the selected organic solvent. The presence of undissolved solid is crucial to ensure equilibrium is reached.
 - Seal the flask to prevent solvent evaporation.
 - Place the flask in an orbital shaker set to a constant temperature (e.g., 25 °C) and agitation speed.
 - Allow the mixture to equilibrate for a sufficient period (typically 24-48 hours) to ensure the solution is saturated.
- Sample Collection and Preparation:
 - After the equilibration period, cease agitation and allow the excess solid to sediment.
 - Carefully withdraw an aliquot of the supernatant using a syringe.
 - Filter the aliquot through a chemically compatible syringe filter to remove any undissolved microparticles. This step is critical to prevent artificially high solubility readings.
- Quantification:
 - Using UV-Vis Spectrophotometry:
 - Prepare a series of standard solutions of Bismuthiol I of known concentrations in the same solvent.

- Measure the absorbance of the standard solutions at the wavelength of maximum absorbance (λ_{max}) for Bismuthiol I to generate a calibration curve.
 - Dilute the filtered saturated solution aliquot with the solvent to bring its absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted sample and use the calibration curve to determine its concentration.
 - Calculate the original concentration of the saturated solution, accounting for the dilution factor. This concentration represents the solubility of Bismuthiol I in the solvent at the specified temperature.
- Using HPLC:
- Develop a suitable HPLC method for the analysis of Bismuthiol I, including the selection of an appropriate column, mobile phase, and detector settings.
 - Prepare a series of standard solutions of Bismuthiol I of known concentrations in the same solvent.
 - Inject the standard solutions into the HPLC system to generate a calibration curve based on peak area or height.
 - Inject the filtered saturated solution aliquot (appropriately diluted if necessary) into the HPLC system.
 - Use the calibration curve to determine the concentration of Bismuthiol I in the sample.
 - Calculate the original concentration of the saturated solution, which corresponds to its solubility.

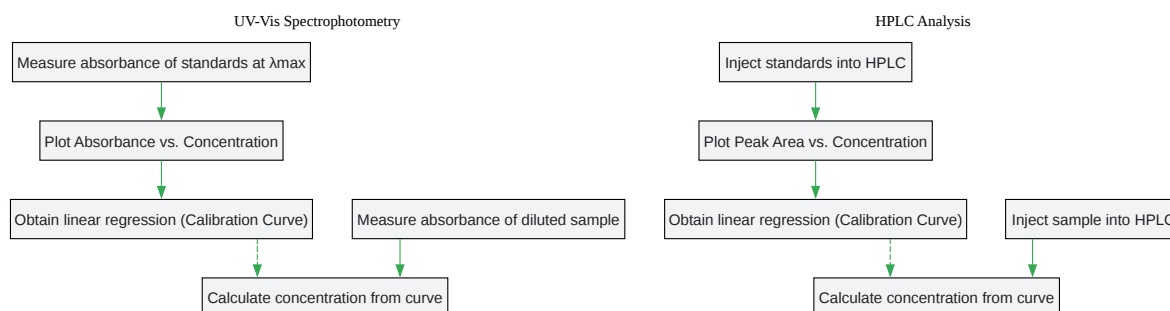
Visualizing the Experimental Workflow

The following diagrams illustrate the logical flow of the experimental procedures described above.



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Caption: Experimental workflow for determining the solubility of Bismuthiol I.



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Caption: Detailed quantification workflows for UV-Vis and HPLC methods.

Conclusion

This technical guide consolidates the currently available information on the solubility of Bismuthiol I in common organic solvents. While comprehensive quantitative data remains limited, the provided qualitative information and the detailed experimental protocol offer a solid foundation for researchers and professionals. The outlined shake-flask method, coupled with standard analytical techniques, provides a reliable framework for determining the precise solubility of Bismuthiol I in solvents relevant to specific research and development needs. Further experimental investigation is encouraged to expand the quantitative solubility profile of this important compound.

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